

AdipoRon Technical Support Center: Stability and Storage in DMSO

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Compound of Interest

Compound Name: ADIPOL

Cat. No.: B1172348

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This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the stability and long-term storage of AdipoRon when dissolved in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting AdipoRon?

A1: DMSO is the most highly recommended solvent for reconstituting AdipoRon.^{[1][2][3][4][5][6]} It is soluble in DMSO at concentrations of up to 100 mg/mL.^[6] AdipoRon is also soluble in ethanol but is considered insoluble in water.^{[2][6][7]} For aqueous buffers, it is advised to first dissolve AdipoRon in DMSO and then dilute it with the aqueous buffer of choice.^[5]

Q2: How should I prepare a stock solution of AdipoRon in DMSO?

A2: To prepare a stock solution, reconstitute the lyophilized AdipoRon powder in high-quality, anhydrous DMSO.^{[1][8]} For example, to create a 10 mM stock solution from 5 mg of AdipoRon (Molecular Weight: 428.52 g/mol), you would add 1.17 mL of DMSO.^{[2][3]} To ensure the compound is fully dissolved, it may be necessary to warm the tube at 37°C for 10 minutes and/or sonicate it.^{[1][7]}

Q3: What are the optimal long-term storage conditions for AdipoRon in DMSO?

A3: For long-term stability, AdipoRon stock solutions in DMSO should be stored at -20°C or -80°C.[1][2][4][9]

Q4: How long can I expect my AdipoRon DMSO stock solution to be stable at different temperatures?

A4: The stability of the AdipoRon stock solution is temperature-dependent. At -80°C, the solution is stable for up to one year, while at -20°C, it is stable for up to six months.[1] Some suppliers suggest a shorter stability period of 2-3 months at -20°C or -80°C.[2][9] It is generally not recommended to store aqueous solutions for more than one day.[5]

Q5: Is it necessary to aliquot the AdipoRon stock solution?

A5: Yes, it is highly recommended to aliquot the stock solution into single-use volumes.[1][2] This practice helps to avoid multiple freeze-thaw cycles, which can lead to the degradation of the compound and loss of potency.[2]

Q6: I've noticed a precipitate in my AdipoRon stock solution after thawing. What should I do?

A6: If you observe a precipitate, you can warm the solution at 37°C for 10-15 minutes and vortex or sonicate the vial until the precipitate is fully redissolved.[7] Ensure the solution is clear before using it in your experiments.[4]

Q7: Can I prepare and store AdipoRon in an aqueous solution?

A7: AdipoRon has poor solubility in aqueous solutions.[10] It is not recommended to store AdipoRon in aqueous buffers for more than one day.[5] For experiments requiring an aqueous solution, it is best to prepare it fresh on the day of use by diluting the DMSO stock solution.[4]

Troubleshooting Guide

Problem	Possible Cause	Solution
Inconsistent or poor experimental results.	Compound degradation due to improper storage or multiple freeze-thaw cycles.	Prepare a fresh stock solution from lyophilized powder, ensuring to aliquot it for single-use applications. Always store the stock solution at the recommended temperature.
Precipitate forms in the stock solution upon thawing.	The concentration of AdipoRon may be too high for it to remain in solution at lower temperatures.	Gently warm the vial to 37°C and vortex or sonicate until the solution is clear. ^[7] Consider preparing a slightly lower concentration stock solution for future use.
Difficulty dissolving AdipoRon powder in DMSO.	The DMSO may have absorbed moisture, or the compound requires more energy to dissolve.	Use fresh, anhydrous (hygroscopic) DMSO for reconstitution. ^[1] Warm the vial at 37°C for 10 minutes and use an ultrasonic bath to aid dissolution. ^[7]

Quantitative Data Summary

AdipoRon Solubility

Solvent	Solubility	Reference
DMSO	≥21.45 mg/mL	^[7]
DMSO	40 mg/mL	^[2]
DMSO	62.5 mg/mL (145.85 mM)	^[1]
DMSO	100 mg/mL (233.36 mM)	^[6]
Ethanol	20 mg/mL	^[2]
Water	Insoluble	^[6] ^[7]

AdipoRon Stability and Storage

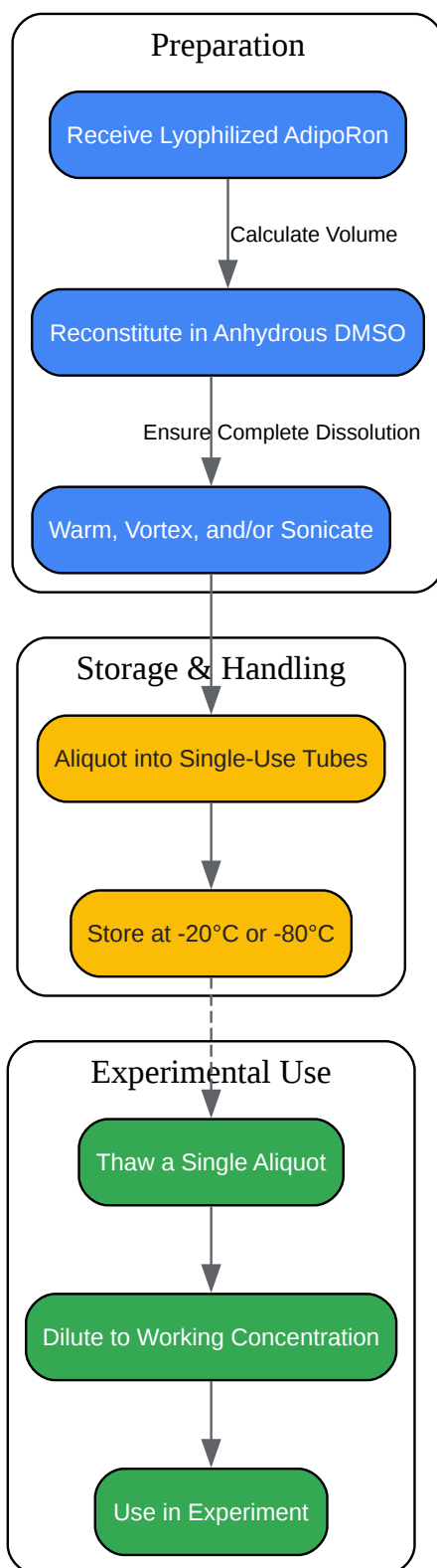
Form	Storage Temperature	Duration of Stability	Reference
Lyophilized Powder	Room Temperature	24 months	[2]
Lyophilized Powder	-20°C	3 years	
Lyophilized Powder	4°C	2 years	[9]
In DMSO	-20°C	"Several months"	[7]
In DMSO	-20°C	6 months	[1]
In DMSO	-20°C	2 months	[2]
In DMSO	-20°C	2 weeks	
In DMSO	-20°C	Up to one month	[4]
In DMSO	-80°C	1 year	[1]
In DMSO	-80°C	3 months	[9]

Experimental Protocols

Protocol for Reconstituting AdipoRon in DMSO

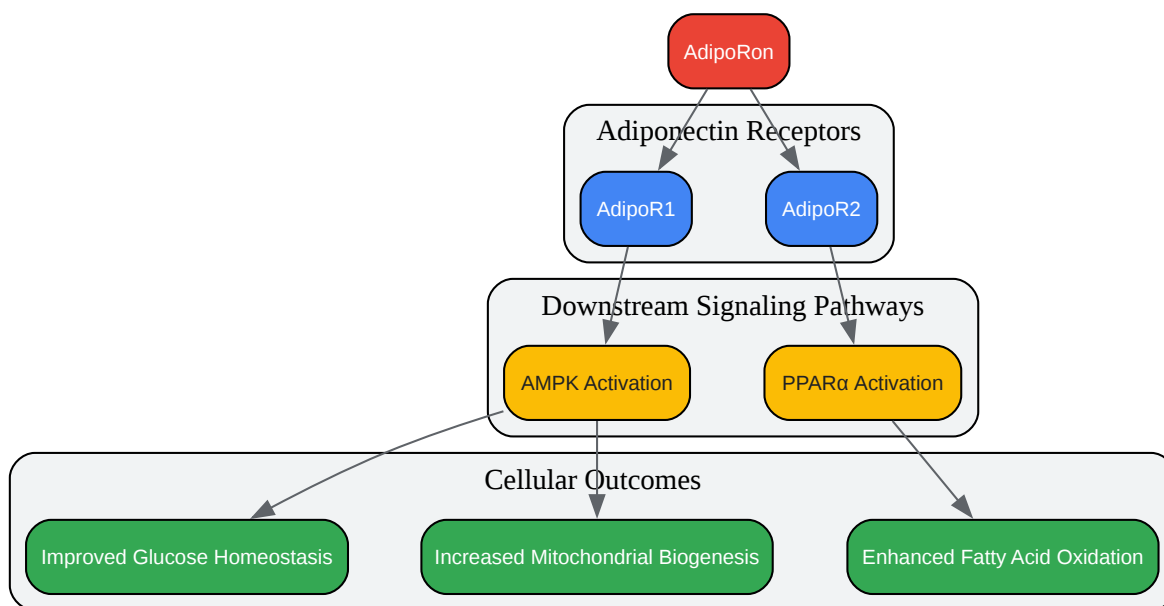
- **Preparation:** Before opening, briefly centrifuge the vial of lyophilized AdipoRon to ensure that the powder is at the bottom.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial to achieve the desired concentration. For a 10 mM stock solution, add 1.17 mL of DMSO to 5 mg of AdipoRon powder.[2][3]
- **Dissolution:** To facilitate dissolution, gently warm the vial at 37°C for 10-15 minutes.[7] Vortex and/or place the vial in an ultrasonic bath until the solution is clear and all the powder has dissolved.[1][7]
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.[1][2]

Visualizations



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Caption: AdipoRon experimental workflow from reconstitution to use.



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Caption: AdipoRon signaling pathway via AdipoR1 and AdipoR2.

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